

Technical Support Center: Optimizing Tebutam Selectivity in Crop Systems

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Compound of Interest

Compound Name: Tebutam

Cat. No.: B166759

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Welcome to the Technical Support Center for **Tebutam**. This resource is designed for researchers, scientists, and crop protection professionals to provide in-depth guidance on improving the selectivity of **Tebutam** in key agricultural systems, including brassicas, oilseed rape, and sunflowers. Here you will find troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and quantitative data to support your research and development efforts.

Section 1: Frequently Asked Questions (FAQs)

This section addresses common questions and issues encountered during the experimental use of **Tebutam**.

Q1: What is the mode of action of **Tebutam** and which crops is it registered for?

A1: **Tebutam** is a selective, pre-emergence herbicide. Its primary mode of action is the inhibition of microtubule assembly in susceptible plant species.^[1] This disruption of cell division is particularly effective against germinating broadleaf and grassy weeds. **Tebutam** is used for weed control in a variety of crops, including brassicas (like cabbage and broccoli), oilseed rape, sunflowers, peanuts, tomatoes, soybeans, cotton, and tobacco.^[1]

Q2: I am observing unexpected injury in my crop following a **Tebutam** application. What are the typical symptoms of **Tebutam** injury?

A2: **Tebutam** is a seedling growth inhibitor affecting root development.[2] Injury symptoms in susceptible plants or in tolerant crops under certain stress conditions can include:

- Stunted growth: Plants may fail to emerge from the soil or exhibit significantly reduced growth.[2]
- Root abnormalities: Lateral roots may be short, thick, and swollen.[2][3] In some cases, callus tissue may form at the base of the stem, particularly in soybeans.[2]
- Shoot symptoms: Grass shoots may appear short, thick, and exhibit a reddish or purplish discoloration. Broadleaf plants might show swollen and cracked hypocotyls (the area below the cotyledons).[2]

Q3: My **Tebutam** application is not effectively controlling the target weeds. What factors could be contributing to reduced efficacy?

A3: Several factors can influence the efficacy of pre-emergence herbicides like **Tebutam**:

- Soil Moisture: Adequate rainfall (10-15mm) is generally required within a short period after application to move **Tebutam** into the weed germination zone.[4] Dry conditions following application can lead to reduced weed control.[5] Conversely, excessive rainfall on certain soil types can leach the herbicide below the target zone.[6]
- Soil Type and Organic Matter: Soil organic matter is a primary adsorbent of non-ionic herbicides like **Tebutam**.[7][8] Higher organic matter and clay content can bind the herbicide, reducing its availability for weed uptake and potentially lowering efficacy.[7][9][10] Application rates may need to be adjusted based on soil texture and organic matter content.[2][11]
- Weed Spectrum: **Tebutam** is effective against a specific spectrum of weeds, including barnyardgrass, hairy crabgrass, blackgrass, wild oats, and red dead-nettle.[1] It may not control all weed species present in the field.
- Application Timing: As a pre-emergence herbicide, **Tebutam** must be applied before weed seedlings emerge. Applications made to emerged weeds will not be effective.[4]

Q4: Can I tank-mix **Tebutam** with other herbicides to broaden the weed control spectrum?

A4: Tank-mixing **Tebutam** with other herbicides can be an effective strategy to control a wider range of weeds. However, it is crucial to ensure the compatibility of the tank-mix partners. Incompatibility can lead to reduced efficacy (antagonism) or increased crop injury (synergism). [2][12] Always perform a jar test to check for physical incompatibility before mixing in the spray tank.[2] It is also recommended to consult product labels and local extension services for recommended tank-mix partners for your specific crop and target weeds. For instance, in sunflowers, **Tebutam** could potentially be tank-mixed with herbicides like sulfentrazone or pendimethalin for broader spectrum control, but this would require specific compatibility and crop safety trials.[13]

Q5: What are the crop rotation restrictions I should be aware of after using **Tebutam**?

A5: Herbicide carryover can affect subsequent sensitive crops. The persistence of **Tebutam** in the soil is influenced by factors such as soil type, organic matter, pH, and microbial activity.[9] Always consult the product label for specific crop rotation restrictions. Planting a sensitive crop before the recommended interval has passed can lead to significant crop injury.

Section 2: Troubleshooting Guides

This section provides a structured approach to diagnosing and resolving common issues.

Troubleshooting Unexpected Crop Injury

Symptom	Potential Cause	Troubleshooting Steps
Stunted plants, poor emergence, swollen or clubbed roots.	Tebutam Injury: Application rate too high for soil type; Overlapping spray patterns; Unfavorable environmental conditions (e.g., cool, wet soils) slowing crop metabolism and increasing uptake.	<ol style="list-style-type: none">1. Review Application Records: Verify the application rate, date, and equipment calibration.2. Scout the Field: Look for patterns of injury. Is it uniform, in streaks (overlap), or in specific soil types (e.g., sandy knolls with low organic matter)?3. Soil and Weather Analysis: Evaluate soil type, organic matter content, and pH. Review weather data (temperature, rainfall) following application.4. Consult Product Label: Check for any specific warnings related to your soil type or environmental conditions.
General yellowing, necrosis, or burning of leaves.	Not Typical of Tebutam Injury: Tebutam primarily affects root and seedling growth. These symptoms may indicate injury from a different herbicide group (e.g., photosystem II inhibitors, PPO inhibitors) due to tank contamination or drift.	<ol style="list-style-type: none">1. Inspect Sprayer Cleanout Records: Check for potential contamination from previously used herbicides.2. Evaluate Injury Pattern: Does the injury appear in a pattern consistent with sprayer movement or drift from an adjacent field?3. Identify Symptoms: Compare symptoms with herbicide injury guides for other modes of action.

Troubleshooting Poor Weed Control

Issue	Potential Cause	Troubleshooting Steps
Weeds emerging soon after application.	Lack of Activation: Insufficient rainfall or irrigation after application to move Tebutam into the weed germination zone.	<ol style="list-style-type: none">1. Review Rainfall Data: Check precipitation records for the 7-10 days following application.2. Consider Rescue Treatment: If weeds have emerged, a post-emergence herbicide application may be necessary. Consult recommendations for your crop.
Certain weed species are not controlled.	Weed Spectrum: The emerged weeds may not be on the Tebutam control spectrum.	<ol style="list-style-type: none">1. Identify Escaped Weeds: Correctly identify the weed species that were not controlled.2. Consult Weed Control Guide: Check if the identified weeds are listed as controlled by Tebutam.3. Plan for Future Applications: Consider tank-mixing with another herbicide or using a sequential application to control the escaped species.

Poor control in specific areas of the field.

Soil Variability: Areas with high organic matter or high clay content may have reduced Tebutam availability.

1. Map Weed Escapes: Note if the uncontrolled weeds are concentrated in areas with different soil characteristics.
2. Soil Sampling: Take soil samples from affected and unaffected areas to analyze for organic matter and texture.
3. Adjust Future Applications: Consider variable rate applications or higher rates in areas with high adsorptive capacity, if the label allows.

Section 3: Quantitative Data Summary

Quantitative data for **Tebutam**'s specific selectivity and efficacy is not readily available in the public domain. The following tables provide a template for how such data would be presented. Researchers are encouraged to conduct their own trials to generate data specific to their conditions.

Table 1: Hypothetical Crop Injury Ratings for **Tebutam** in Oilseed Rape at 28 Days After Emergence (DAE)

Tebutam Rate (g a.i./ha)	Soil Type: Sandy Loam (1.5% OM) - Injury (%)	Soil Type: Clay Loam (4.0% OM) - Injury (%)
X (Low Rate)	5 - 10	0 - 5
2X (Medium Rate)	15 - 25	5 - 10
4X (High Rate)	30 - 50	15 - 25

Injury ratings are on a scale of 0 (no injury) to 100 (complete crop death).

Table 2: Hypothetical Weed Control Efficacy of **Tebutam** at 56 Days After Application (DAA)

Tebutam Rate (g a.i./ha)	Blackgrass Control (%)	Red Dead-nettle Control (%)	Wild Oat Control (%)
X (Low Rate)	80 - 85	85 - 90	75 - 80
2X (Medium Rate)	90 - 95	95 - 99	85 - 90
4X (High Rate)	> 95	> 99	> 90

Section 4: Experimental Protocols

Protocol for Evaluating the Selectivity of Pre-emergence Herbicides in Canola (Oilseed Rape)

Objective: To determine the crop safety and weed control efficacy of **Tebutam** applied pre-emergence in canola.

Materials:

- Canola seed (variety appropriate for the region)
- **Tebutam** herbicide formulation
- Calibrated research plot sprayer
- Appropriate adjuvants (if required by the label)
- Plot stakes, flags, and measuring tapes
- Data collection sheets or electronic device

Experimental Design:

- Design: Randomized Complete Block Design (RCBD) with a minimum of four replications.
- Plot Size: Minimum of 2m x 10m to allow for accurate application and assessment.
- Treatments:

- Untreated Control (weedy check)
- Weed-free Control (maintained by hand weeding or a non-residual post-emergence herbicide)
- **Tebutam** at multiple rates (e.g., 0.5X, 1X, 2X, and 4X the proposed label rate).

Procedure:

- Site Selection: Choose a field with uniform soil type and a known history of target weed populations.
- Seedbed Preparation: Prepare a fine, firm seedbed to ensure good seed-to-soil contact and uniform herbicide application.
- Planting: Sow canola seed at the recommended depth and seeding rate for the region.
- Herbicide Application:
 - Apply herbicide treatments within 48 hours of planting, before crop or weed emergence.
 - Use a calibrated research plot sprayer with appropriate nozzles to ensure uniform coverage.
 - Record environmental conditions at the time of application (temperature, wind speed, soil moisture).
- Data Collection:
 - Crop Injury: Visually assess crop injury at 7, 14, 28, and 56 days after emergence (DAE) using a 0-100% scale (0 = no injury, 100 = complete death). Note any stunting, discoloration, or stand reduction.
 - Weed Control: Visually rate the percent control of each target weed species at 28 and 56 days after application (DAA) compared to the untreated control.
 - Weed Density and Biomass (Optional): At a specified time point (e.g., 56 DAA), count the number of weeds per unit area (e.g., 0.25 m²) and collect the above-ground biomass. Dry

and weigh the biomass for quantitative analysis.

- Crop Yield: Harvest the center of each plot and determine the grain yield, adjusting for moisture content.

Data Analysis:

- Analyze data using Analysis of Variance (ANOVA) appropriate for an RCBD.
- Use a means separation test (e.g., Fisher's LSD or Tukey's HSD) to compare treatment means for crop injury, weed control, and yield.

Section 5: Visualizations

Logical Workflow for Troubleshooting Tebutam Performance Issues

Caption: Troubleshooting workflow for **Tebutam** performance issues.

Signaling Pathway of Tebutam's Mode of Action



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Caption: **Tebutam**'s mode of action: inhibition of microtubule formation.

This Technical Support Center provides a foundational resource for understanding and optimizing the use of **Tebutam**. As with any agricultural chemical, it is imperative to read and follow all label instructions and consult with local agricultural experts for recommendations tailored to your specific conditions.

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